

Application Notes and Protocols: Preparation of MRS2768 Tetrasodium Salt Stock Solution

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Compound of Interest

Compound Name: MRS2768 tetrasodium salt

Cat. No.: B11928990

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Introduction

MRS2768 tetrasodium salt is a potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor activated by extracellular nucleotides like ATP and UTP.[1][2][3] As a valuable tool in pharmacological research, particularly in studies related to cardiovascular diseases, inflammation, and cell proliferation, proper preparation of stock solutions is crucial for experimental accuracy and reproducibility.[4][5] These application notes provide a detailed protocol for the preparation, storage, and handling of **MRS2768 tetrasodium salt** stock solutions.

Chemical Properties and Data

A comprehensive understanding of the physicochemical properties of **MRS2768 tetrasodium salt** is essential for accurate stock solution preparation. The key quantitative data are summarized in the table below.

Property	Value	Reference
Molecular Weight	728.14 g/mol	[1][2][6][7]
Molecular Formula	C ₁₅ H ₁₆ N ₂ Na ₄ O ₁₈ P ₄	[1][2][6]
Purity	≥98% (HPLC)	[1][2][7]
Solubility	Soluble in water	[1][7]
EC ₅₀ for human P2Y ₂ Receptor	1.89 μM	[2][3]
Appearance	Colorless to light yellow liquid (when pre-dissolved) or solid	[5]
Storage (Powder)	-20°C for up to 2 years	[6]
Storage (Stock Solution)	-80°C for up to 6 months (in DMSO) or aliquoted in water	[1][6]

Experimental Protocols

This section outlines the detailed methodology for preparing a 10 mM stock solution of **MRS2768 tetrasodium salt**. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials

- **MRS2768 tetrasodium salt** (powder form)
- Nuclease-free water or sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Analytical balance

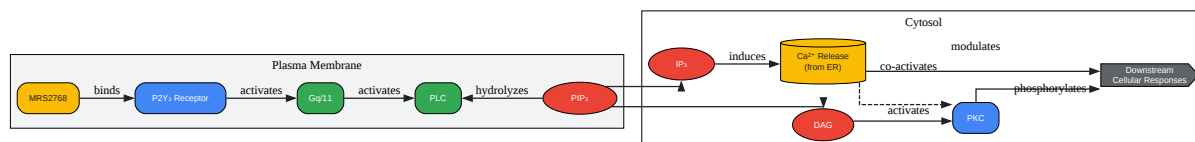
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

Stock Solution Preparation (10 mM in Nuclease-Free Water)

- Pre-weighing Preparation: Before opening, bring the vial of **MRS2768 tetrasodium salt** powder to room temperature to prevent condensation.
- Weighing: Carefully weigh the desired amount of **MRS2768 tetrasodium salt** using an analytical balance in a clean, draft-free environment. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.728 mg of the compound (Calculation: $728.14 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.000728 \text{ g} = 0.728 \text{ mg}$).
- Solubilization: Add the weighed powder to a sterile microcentrifuge tube. Using a calibrated micropipette, add the calculated volume of nuclease-free water to the tube.
- Dissolution: Close the tube tightly and vortex gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage.^[1] For short-term use, a stock solution in DMSO can be stored at 4°C for up to two weeks, though water is the preferred solvent given the compound's solubility.^[6]

P2Y₂ Receptor Signaling Pathway

MRS2768 exerts its biological effects by activating the P2Y₂ receptor, which primarily couples to the Gq/11 family of G proteins. The activation of this pathway leads to a cascade of intracellular events, as depicted in the diagram below.

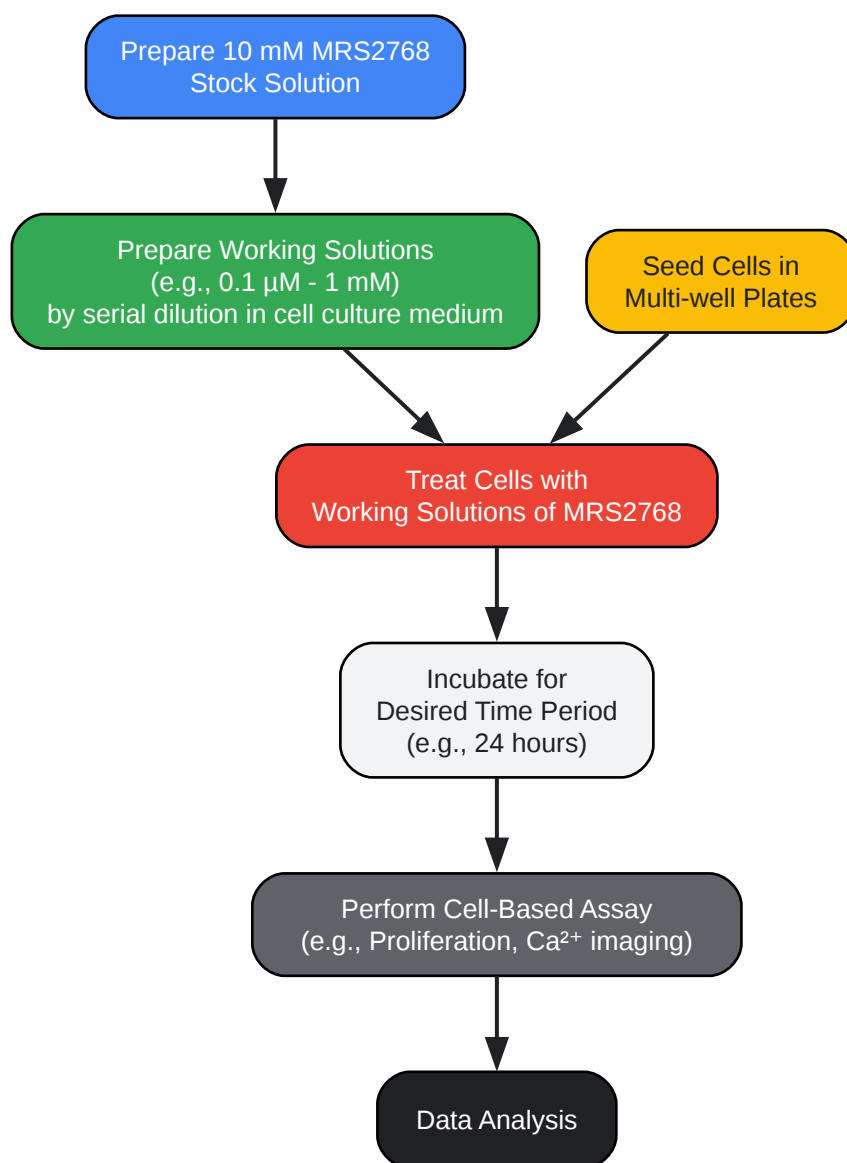


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Caption: P2Y₂ receptor signaling cascade initiated by MRS2768.

Experimental Workflow for Cell-Based Assays

The following diagram illustrates a typical workflow for utilizing the prepared MRS2768 stock solution in a cell-based experiment, such as a cell proliferation assay.



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Caption: General workflow for cell-based experiments using MRS2768.

Conclusion

The protocols and information provided herein are intended to guide researchers in the proper preparation and use of **MRS2768 tetrasodium salt** stock solutions. Adherence to these guidelines will help ensure the integrity of the compound and the reliability of experimental outcomes. As with any chemical reagent, it is imperative to consult the batch-specific certificate of analysis for the most accurate information on molecular weight and purity. Always follow standard laboratory safety practices when handling chemical compounds.

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